

Personal protective equipment for handling Demethoxycapillarisin

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Compound of Interest

Compound Name: Demethoxycapillarisin

Cat. No.: B045786

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Essential Safety and Handling Guide for Demethoxycapillarisin

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Demethoxycapillarisin**, including operational and disposal plans.

Hazard Identification and Classification

Demethoxycapillarisin is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Classification	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Demethoxycapillarisin**, the following personal protective equipment is mandatory.

1. Hand Protection:

- Wear chemically resistant, impervious gloves at all times.[\[2\]](#)
- Gloves must be inspected before use.
- Use proper glove removal technique to avoid skin contact.
- Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[\[2\]](#)

2. Eye and Face Protection:

- Wear chemical safety goggles that meet approved standards.[\[3\]](#)
- If there is a risk of splashing, a face shield should be worn in addition to goggles.[\[3\]](#)

3. Skin and Body Protection:

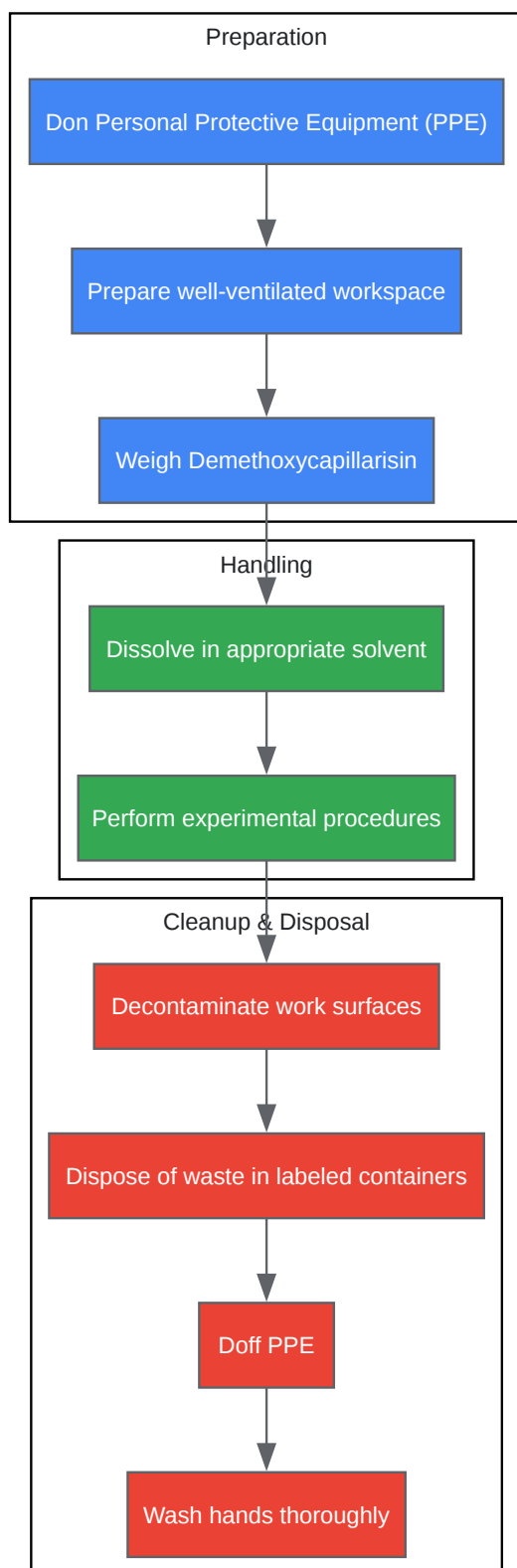
- Wear a lab coat or other protective clothing to prevent skin contact.
- Ensure that the clothing provides adequate protection against chemical splashes.

4. Respiratory Protection:

- Use in a well-ventilated area.[\[1\]](#)
- If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is required.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Demethoxycapillarisin**, from preparation to disposal.



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Safe handling workflow for **Demethoxycapillarisin**.

Operational Plan

Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Use only outdoors or in a well-ventilated area.[1]

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[1]
- If on Skin: Wash with plenty of soap and water.[1] If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. [1] Call a poison center or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Disposal Plan

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[1]
- Do not allow the product to enter drains.
- Contaminated packaging should be treated as the product itself.

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